

Personal protective equipment for handling TUG-905

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Essential Safety and Handling Guide for TUG-905

This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **TUG-905**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling procedures.

Chemical Identifier and Properties

Property			
IUPAC Name	3-(2-fluoro-4-(((2'-methyl-4'-(3- (methylsulfonyl)propoxy)-[1,1'-biphenyl]-3- yl)methyl)amino)phenyl)propanoic acid		
Molecular Formula	C23H21FO3		
Molecular Weight	364.41 g/mol		
Mechanism of Action	Potent and selective agonist for the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1]		
Physical Appearance	Solid		

Personal Protective Equipment (PPE)



A comprehensive PPE strategy is critical to mitigate risks of inhalation, dermal absorption, and ingestion. The following table summarizes the required PPE for various laboratory activities involving **TUG-905**.

Activity	Gloves	Eye/Face Protection	Lab Coat/Gown	Respiratory Protection
Unpacking/Invent ory	Double Nitrile Gloves	Safety Glasses with Side Shields	Disposable Gown over Lab Coat	Recommended: N95 Respirator
Weighing Solid Compound	Double Nitrile Gloves	Safety Goggles	Disposable Gown over Lab Coat	Required: N95 Respirator
Preparing Stock Solutions	Double Nitrile Gloves	Safety Goggles	Disposable Gown over Lab Coat	Recommended: N95 Respirator
Cell Culture/In Vitro Assays	Single Nitrile Gloves	Safety Glasses with Side Shields	Lab Coat	Not generally required
Animal Handling (In Vivo)	Double Nitrile Gloves	Safety Glasses with Side Shields	Disposable Gown over Lab Coat	As per institutional animal care and use committee (IACUC) guidelines

PPE Specifications:

- Gloves: Use powder-free nitrile gloves. When double-gloving, change the outer glove immediately upon suspected contact with the compound. Do not wear gloves outside of the designated work area.
- Eye/Face Protection: Safety glasses should include side shields. For handling larger quantities or when there is a splash hazard, safety goggles are required.



- Lab Coat/Gown: A disposable gown should be worn over a standard lab coat when handling the solid compound or preparing concentrated stock solutions.
- Respiratory Protection: An N95 respirator is recommended when handling the solid compound to prevent inhalation of airborne particles.

Operational and Disposal Plans Handling and Storage

- Containment: All procedures that may generate dust or aerosols, such as weighing, reconstituting, or sonicating the solid compound, must be performed within a certified chemical fume hood or a powder containment balance enclosure.
- Hygiene: Do not store or consume food and beverages in the laboratory. Wash hands thoroughly after handling the compound and before leaving the laboratory.
- Storage: Store TUG-905 in a tightly sealed container in a cool, dry, and well-ventilated area.
 Protect from heat and direct sunlight.

Spill Response

- Evacuate: Clear the immediate area of all personnel.
- Communicate: Inform the laboratory supervisor and EH&S department.
- Contain: For small spills, cover with an absorbent material (e.g., vermiculite, sand).
- Clean: Wearing appropriate PPE, carefully scoop the contained material into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

Disposal Plan

Waste contaminated with **TUG-905** is considered chemical waste and must be segregated from regular laboratory trash.

Step-by-Step Disposal Procedure:



· Segregation:

- Solid Waste: Collect all contaminated solid waste (e.g., weigh paper, pipette tips, gloves, gowns) in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste (e.g., unused stock solutions, cell culture media) in a separate, clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility has been verified.

Labeling:

 All waste containers must be labeled with "Hazardous Waste," the full chemical name ("TUG-905"), and the specific hazards (Skin Irritant, Eye Irritant).

Storage:

Store waste containers in a designated satellite accumulation area within the laboratory.

Disposal:

 Arrange for pickup and disposal through your institution's Environmental Health and Safety (EH&S) department. Do not pour TUG-905 solutions down the drain.

Experimental ProtocolsPreparation of a 10 mM Stock Solution in DMSO

- Preparation: Assemble all necessary equipment (vials, solvent, pipettes, vortexer) and place them inside a chemical fume hood.
- Don PPE: Put on all required PPE as specified for "Preparing Stock Solutions" in the table above.
- Weighing: Weigh the required amount of TUG-905 powder using an analytical balance inside a powder containment hood or fume hood.
- Solubilization: Carefully add the appropriate volume of dimethyl sulfoxide (DMSO) to the vial containing the powder to achieve a 10 mM concentration.



- Mixing: Close the vial tightly and vortex until the solid is completely dissolved. Gentle warming and sonication can be used to aid dissolution.
- Storage: Label the vial clearly with the compound name, concentration, date, and your initials. Store the stock solution at -20°C or -80°C for long-term storage.

In Vitro Cell-Based Assay: Calcium Mobilization

TUG-905 is a GPR40 agonist that stimulates intracellular calcium mobilization.

- Cell Culture: Plate cells expressing GPR40 (e.g., Neuro2a cells) in a 96-well plate and culture overnight.
- Dye Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM) according to the manufacturer's instructions.
- Compound Addition: Prepare a dilution series of TUG-905 in an appropriate assay buffer.
 Add the diluted compound to the cells.
- Signal Detection: Measure the fluorescence intensity at appropriate excitation and emission wavelengths using a plate reader to determine the change in intracellular calcium concentration.
- Data Analysis: Plot the change in fluorescence as a function of TUG-905 concentration to determine the EC50 value.

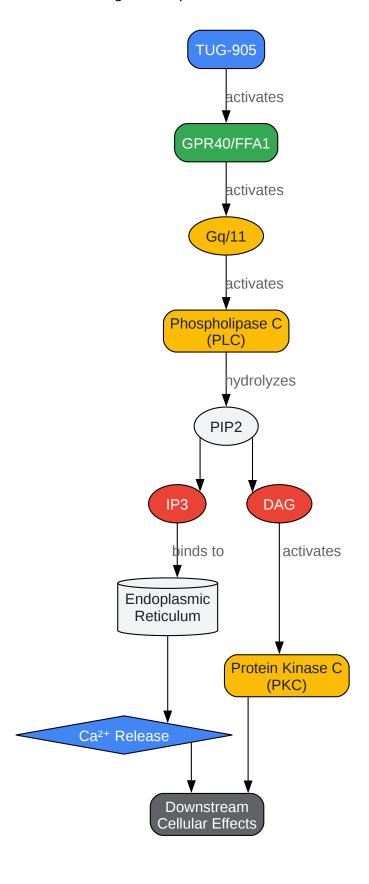
Visualizations





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Caption: Workflow for the safe handling and disposal of TUG-905.





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Caption: Simplified GPR40 signaling pathway activated by TUG-905.

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References

- 1. TUG-905 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
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